

# An In-depth Technical Guide to Key Chemical Reagents in Research and Development

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: *Triethoxysilylpropyltrimethylammonium chloride*

CAS No.: 84901-27-9

Cat. No.: B1593216

[Get Quote](#)

This technical guide provides a comprehensive overview of two pivotal chemical compounds utilized in advanced research and development: Trimethyl[3-(triethoxysilyl)propyl]ammonium Chloride (CAS 84901-27-9) and 4-(4-methyl-1-piperazinyl)-7-nitro-2,1,3-benzoxadiazole (CAS 58131-57-0). This document is intended for researchers, scientists, and drug development professionals, offering in-depth technical data, practical insights, and sourcing information to facilitate its effective application.

## Part 1: Trimethyl[3-(triethoxysilyl)propyl]ammonium Chloride (CAS 84901-27-9)

### Introduction and Core Characteristics

Trimethyl[3-(triethoxysilyl)propyl]ammonium Chloride is a quaternary ammonium compound that possesses a unique dual functionality. Its structure incorporates a triethoxysilyl group, which allows for covalent bonding to surfaces, and a trimethylammonium chloride group, which imparts antimicrobial properties. This bifunctionality makes it a valuable surface modifying agent in a multitude of applications, from industrial coatings to biomedical research. The triethoxy groups contribute to its enhanced hydrolytic stability, a critical feature for applications requiring long-term performance.

### Physicochemical Properties

A summary of the key physicochemical properties of Trimethyl[3-(triethoxysilyl)propyl]ammonium Chloride is presented in the table below.

Property	Value	Source(s)
CAS Number	84901-27-9	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>30</sub> ClNO <sub>3</sub> Si	[1][2]
Molecular Weight	299.91 g/mol	[1]
Appearance	White to almost white powder or crystal	[1][3]
Purity	>98.0%	[1][2]
Solubility	Soluble in water	[1][3]
Storage Temperature	Room temperature (recommended <15°C in a cool, dark place)	[1]
Hygroscopicity	Hygroscopic	[1]

## Applications in Research and Drug Development

The unique properties of Trimethyl[3-(triethoxysilyl)propyl]ammonium Chloride lend it to a variety of applications in scientific research and industrial settings:

- **Surface Modification and Antimicrobial Coatings:** Its primary application lies in the ability to functionalize surfaces, rendering them antimicrobial. This is particularly relevant in the development of medical devices, textiles, and water purification systems to prevent microbial contamination.
- **Silane Coupling Agent:** In materials science, it serves as a coupling agent to enhance adhesion between organic polymers and inorganic substrates like glass and metals.
- **Biomaterial Engineering:** Researchers utilize this compound to modify the surfaces of biomaterials, which can improve biocompatibility and reduce the risk of implant-associated infections.

- Drug Delivery Systems: There is growing interest in its use for creating stable coatings on nanoparticles for targeted drug delivery applications.

## Safety and Handling

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), Trimethyl[3-(triethoxysilyl)propyl]ammonium Chloride is classified with the following hazards:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]

Precautionary Measures:

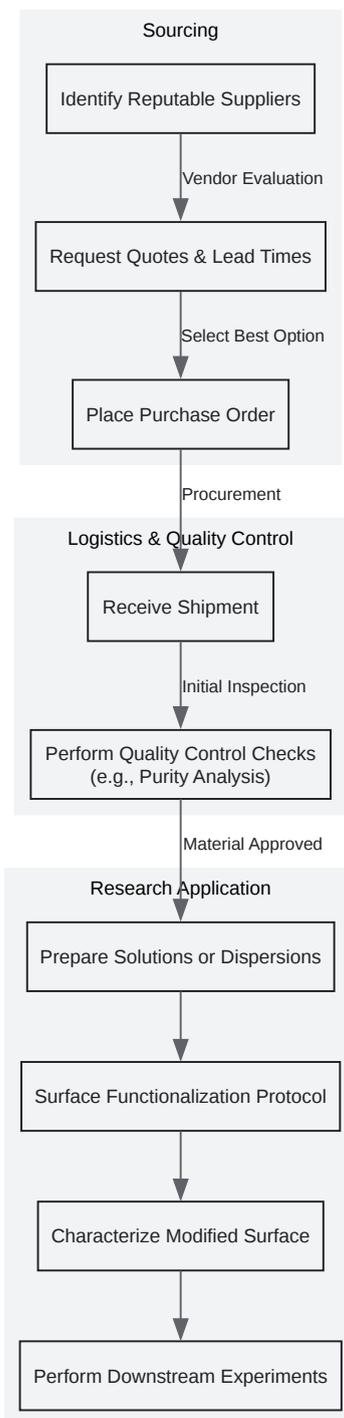
- P264: Wash skin thoroughly after handling.[1][2]
- P280: Wear protective gloves, eye protection, and face protection.[1][2]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[1][2]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[1]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[1]

It is crucial to handle this compound in a well-ventilated area and to take appropriate measures to avoid inhalation of dust.

## Sourcing and Procurement Workflow

The following diagram illustrates a typical workflow for sourcing and utilizing Trimethyl[3-(triethoxysilyl)propyl]ammonium Chloride in a research setting.

Procurement and Application Workflow for CAS 84901-27-9



[Click to download full resolution via product page](#)

*Procurement and Application Workflow for CAS 84901-27-9*

## Major Suppliers

A non-exhaustive list of suppliers for Trimethyl[3-(triethoxysilyl)propyl]ammonium Chloride includes:

- TCI (Tokyo Chemical Industry)[1][3]
- J & K SCIENTIFIC LTD.[3]
- Meryer (Shanghai) Chemical Technology Co., Ltd.[3]
- Energy Chemical[3]
- Santa Cruz Biotechnology[4]
- CP Lab Safety (distributor for TCI America)[5]
- GLR Innovations[6]
- Guidechem (aggregator)[7]

## Part 2: 4-(4-methyl-1-piperazinyl)-7-nitro-2,1,3-benzoxadiazole (CAS 58131-57-0)

### Introduction and Core Characteristics

4-(4-methyl-1-piperazinyl)-7-nitro-2,1,3-benzoxadiazole is a heterocyclic compound belonging to the benzoxadiazole family. This class of compounds is of significant interest in medicinal chemistry and materials science. The presence of the nitro group and the piperazine moiety enhances its reactivity and solubility, making it a valuable building block in the synthesis of novel therapeutic agents.[8] Furthermore, the benzoxadiazole core often imparts fluorescent properties, leading to its use in the development of probes and sensors.[8]

### Physicochemical Properties

A summary of the key physicochemical properties of 4-(4-methyl-1-piperazinyl)-7-nitro-2,1,3-benzoxadiazole is presented in the table below.

Property	Value	Source(s)
CAS Number	58131-57-0	[9]
Molecular Formula	C11H13N5O4	[9]
Molecular Weight	279.25 g/mol	[9]
Appearance	Data not consistently available; related compounds are often colored powders.	
Purity	Supplier dependent	
Solubility	Enhanced by the piperazine moiety	[8]

## Applications in Research and Drug Development

The structural features of 4-(4-methyl-1-piperazinyl)-7-nitro-2,1,3-benzoxadiazole make it a compound of interest in several research areas:

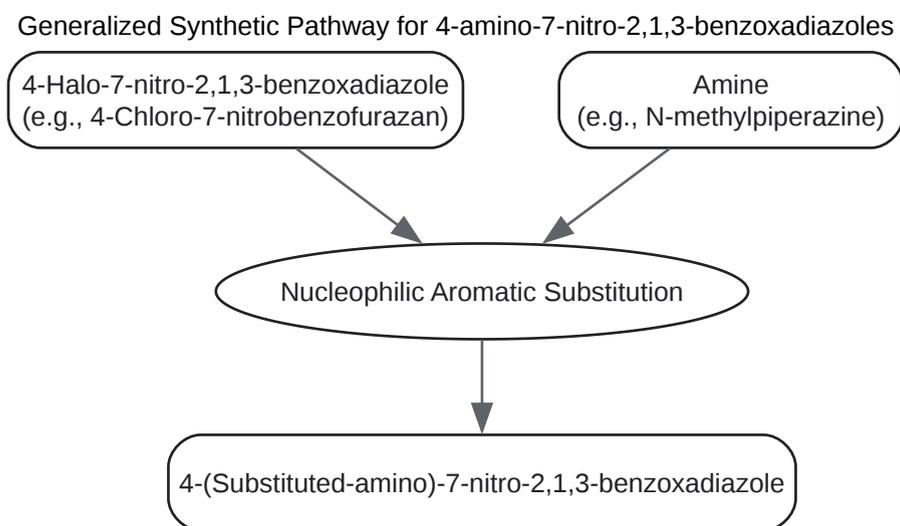
- **Medicinal Chemistry:** The benzoxadiazole scaffold is found in a range of biologically active molecules. This compound serves as a valuable intermediate for the synthesis of more complex molecules with potential therapeutic applications, including anticancer and antimicrobial agents.[10][11]
- **Fluorescent Probes and Sensors:** Benzoxadiazole derivatives are known for their fluorescent properties.[8] This compound can be used as a core structure for developing probes to detect specific ions or biomolecules in biological systems.
- **Materials Science:** Its optical properties are also of interest in the creation of advanced materials with specific functionalities for applications in electronics and photonics.[8]

## Synthetic Considerations

The synthesis of 4-(4-methyl-1-piperazinyl)-7-nitro-2,1,3-benzoxadiazole and its derivatives often involves the reaction of a precursor, such as 4-chloro-7-nitrobenzofurazan, with the

appropriate amine, in this case, N-methylpiperazine. The general synthetic approach for related benzoxadiazole derivatives is well-documented in the scientific literature.[12]

The following diagram illustrates a generalized synthetic pathway for such compounds.



[Click to download full resolution via product page](#)

*Generalized Synthetic Pathway for 4-amino-7-nitro-2,1,3-benzoxadiazoles*

## Major Suppliers

Identifying specific suppliers for 4-(4-methyl-1-piperazinyl)-7-nitro-2,1,3-benzoxadiazole can require more specialized sourcing. However, suppliers of related benzoxadiazole derivatives and other fine chemicals are likely to either stock this compound or offer custom synthesis services. Researchers should inquire with companies specializing in heterocyclic chemistry and building blocks for drug discovery.

## References

- Global Substance Registration System (GSRS). (n.d.). 4-(4-METHYLPIPERAZIN-1-YL)-7-NITRO-3-OXIDO-2,1,3-BENZOXADIAZOL-3-IUM. Retrieved from [\[Link\]](#)

- CP Lab Safety. (n.d.). Trimethyl[3-(triethoxysilyl)propyl]ammonium Chloride, 5g, Each. Retrieved from [\[Link\]](#)
- Kozikowski, A. P., et al. (1997). Synthesis and biology of a 7-nitro-2,1,3-benzoxadiazol-4-yl derivative of 2-phenylindole-3-acetamide: a fluorescent probe for the peripheral-type benzodiazepine receptor. *Journal of Medicinal Chemistry*, 40(16), 2435–2439. Retrieved from [\[Link\]](#)
- ResearchGate. (2025). Synthesis of piperazinyl benzothiazole/benzoxazole derivatives coupled with 1,3,4-oxadiazole-2-thiol: Novel hybrid heterocycles as anticancer agents. Retrieved from [\[Link\]](#)
- PubMed Central. (2020). Design and syntheses of 7-nitro-2-aryl-4H-benzo[d][3][8]oxazin-4-ones as potent anticancer and antioxidant agents. Retrieved from [\[Link\]](#)
- MDPI. (n.d.). Synthesis of Benzoxazinone Derivatives: A New Route to 2-(N-Phthaloylmethyl)-4H-3,1-benzoxazin-4-one. Retrieved from [\[Link\]](#)
- ChemBuyersGuide.com, Inc. (n.d.). GLR Innovations. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). (n.d.). Preparation and Photophysical Characterization of N-Substituted 7-Nitro-2,1,3-benzoxadiazol-4-amine Derivatives. Retrieved from [\[Link\]](#)
- PubMed. (1997). Synthesis and biology of a 7-nitro-2,1,3-benzoxadiazol-4-yl derivative of 2-phenylindole-3-acetamide: a fluorescent probe for the peripheral-type benzodiazepine receptor. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). N-Methyl-N-(7-nitro-2,1,3-benzoxadiazol-4-yl)glycine. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-(4-Benzhydrylpiperazin-1-yl)-1-methyl-3-nitroquinolin-2-one. Retrieved from [\[Link\]](#)
- Global Substance Registration System (GSRS). (n.d.). 4-(4-METHYLPIPERAZIN-1-YL)-7-NITRO-3-OXIDO-2,1,3-BENZOXADIAZOL-3-IUM. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). Quaternary Ammonium Salts PDF. Retrieved from [\[Link\]](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 4-Nitro-7-piperidin-1-yl-2,1,3-benzoxadiazole | C11H12N4O3 | CID 2821613 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. ijper.org \[ijper.org\]](#)
- [3. chemimpex.com \[chemimpex.com\]](#)
- [4. 4-Nitro-7-\(1-piperazinyl\)-2,1,3-benzoxadiazole Hydrochloride | C10H12ClN5O3 | CID 71751110 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. N-Methyl-N-\(7-nitro-2,1,3-benzoxadiazol-4-yl\)glycine | C9H8N4O5 | CID 14717824 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. chemimpex.com \[chemimpex.com\]](#)
- [8. GSRS \[gsrs.ncats.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Design and syntheses of 7-nitro-2-aryl-4H-benzo\[d\]\[1,3\]oxazin-4-ones as potent anticancer and antioxidant agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Preparation and Photophysical Characterization of N-Substituted 7-Nitro-2,1,3-benzoxadiazol-4-amine Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Synthesis and biology of a 7-nitro-2,1,3-benzoxadiazol-4-yl derivative of 2-phenylindole-3-acetamide: a fluorescent probe for the peripheral-type benzodiazepine receptor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Key Chemical Reagents in Research and Development]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1593216#cas-number-84901-27-9-properties-and-suppliers>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)